

Ugilec 141: A Technical Examination of a Former PCB Substitute

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ugilec 141

Cat. No.: B1166502

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Ugilec 141, a commercial mixture of tetrachlorobenzyltoluenes (TCBTs), emerged in the 1980s as a substitute for polychlorinated biphenyls (PCBs) in various industrial applications.^[1] Marketed for its similar physicochemical properties to PCBs, it was primarily used as a dielectric fluid in transformers and capacitors and as a fire-resistant hydraulic fluid, particularly in the mining industry. However, growing concerns over its toxicological profile, which mirrors that of PCBs, led to significant regulatory restrictions and bans in the early 1990s. This technical guide provides a comprehensive overview of **Ugilec 141**, detailing its chemical identity, historical use, production, and environmental presence, along with relevant experimental protocols for its analysis and toxicological assessment.

Chemical and Physical Properties

Ugilec 141 is not a single compound but a complex mixture of isomers of tetrachlorobenzyltoluene. Its properties made it a suitable replacement for PCBs in applications requiring high thermal stability and electrical insulation.

Property	Value	Reference
Chemical Name	Tetrachlorobenzyltoluene	[1]
Synonyms	Ugilec 141, TCBT	[1]
CAS Number	76253-60-6	[1]
Molecular Formula	C ₁₄ H ₁₂ Cl ₄	[1]
Molecular Weight	320.06 g/mol	[1]
Appearance	Oily liquid	
Water Solubility	Very low	
Log Kow (octanol-water partition coefficient)	High (indicating a tendency to bioaccumulate)	

Historical Use and Production

The primary application of **Ugilec 141** was as a dielectric fluid in electrical equipment and as a fire-resistant hydraulic fluid. Its production and use were concentrated in Europe, with significant consumption in countries like Germany for mining applications.

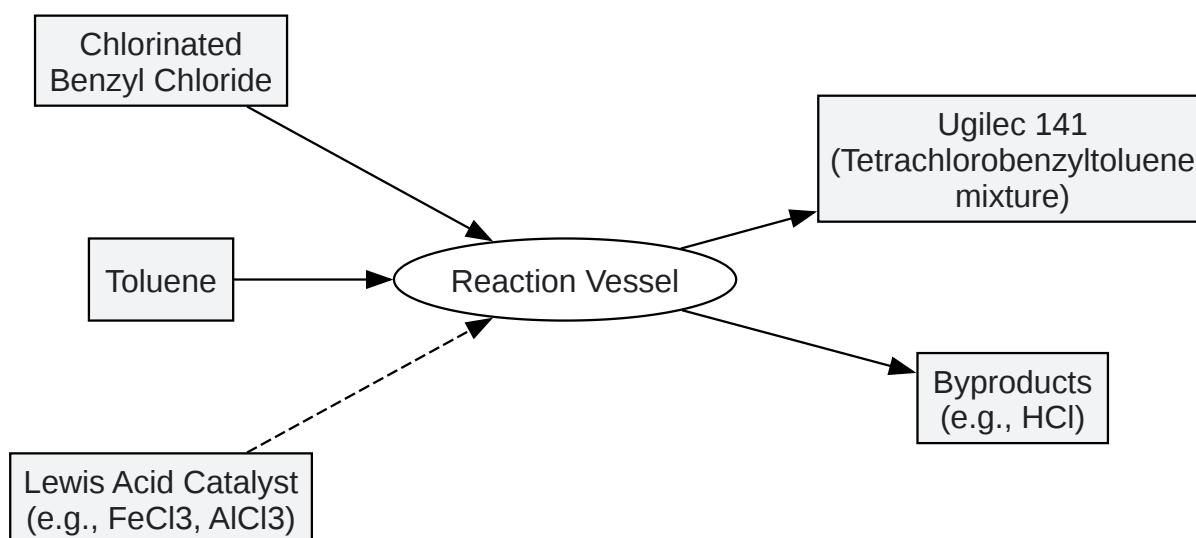
Application	Industry	Reported Use
Dielectric Fluid	Electrical	Transformers, Capacitors
Hydraulic Fluid	Mining, Industrial	Fire-resistant applications

Historical production data is limited, but reports indicate that approximately 1,500 tons of **Ugilec 141** were used annually in the German mining industry since 1980.[1]

Synthesis of Tetrachlorobenzyltoluenes (Ugilec 141)

While specific proprietary manufacturing processes for **Ugilec 141** are not publicly detailed, the synthesis of tetrachlorobenzyltoluenes can be inferred from established organochlorine chemistry, likely involving a Friedel-Crafts alkylation reaction. This process would involve the reaction of a chlorinated benzyl chloride derivative with toluene in the presence of a Lewis acid

catalyst, such as ferric chloride or aluminum chloride. The degree of chlorination of the reactants would determine the final composition of the TCBT mixture.



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Proposed synthesis pathway for **Ugilec 141**.

Environmental Fate and Toxicology

The chemical stability and lipophilic nature of **Ugilec 141** contribute to its persistence in the environment and its potential for bioaccumulation in organisms, similar to PCBs. Toxicological studies have indicated that **Ugilec 141** can elicit a range of adverse health effects.

Environmental Concentrations

Quantitative data on the concentration of **Ugilec 141** in various environmental matrices is scarce due to its relatively short period of widespread use and subsequent bans. However, given its persistence, it is plausible that measurable levels may still be present in localized areas of historical use and disposal. Further research and monitoring are required to fully assess the extent of environmental contamination.

Matrix	Concentration Range	Location/Study
Soil	Not available	
Water	Not available	
Sediment	Not available	
Biota	Not available	

Experimental Protocols

Analysis of Ugilec 141 in Environmental Samples

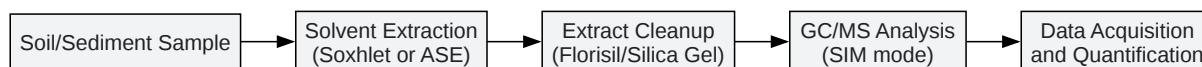
The analysis of tetrachlorobenzyltoluenes in environmental matrices typically involves solvent extraction, cleanup, and instrumental analysis, most commonly by gas chromatography coupled with mass spectrometry (GC/MS).

1. Sample Preparation (Soil/Sediment):

- **Extraction:** Soxhlet extraction or accelerated solvent extraction (ASE) with a non-polar solvent such as hexane or a mixture of hexane and dichloromethane.
- **Cleanup:** The extract is concentrated and cleaned to remove interfering compounds. This can be achieved using column chromatography with adsorbents like Florisil or silica gel. Gel permeation chromatography (GPC) may also be used to remove high-molecular-weight interferences.

2. Instrumental Analysis (GC/MS):

- **Gas Chromatograph (GC):** Equipped with a capillary column suitable for separating chlorinated aromatic compounds (e.g., DB-5ms).
- **Mass Spectrometer (MS):** Operated in electron ionization (EI) mode with selected ion monitoring (SIM) for enhanced sensitivity and selectivity. Specific ions characteristic of TCBTs are monitored for quantification.



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Workflow for the analysis of **Ugilec 141** in solid matrices.

Acute Oral Toxicity Assessment

Toxicological evaluation of **Ugilec 141** can be conducted following established guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD). The OECD Test Guideline 423 (Acute Toxic Class Method) is a suitable protocol for determining the acute oral toxicity.

1. Principle:

- A stepwise procedure is used with a limited number of animals at each step. The outcome of each step (mortality or survival) determines the next step.

2. Animal Model:

- Typically, rats are used. Animals are housed under controlled conditions.

3. Dose Administration:

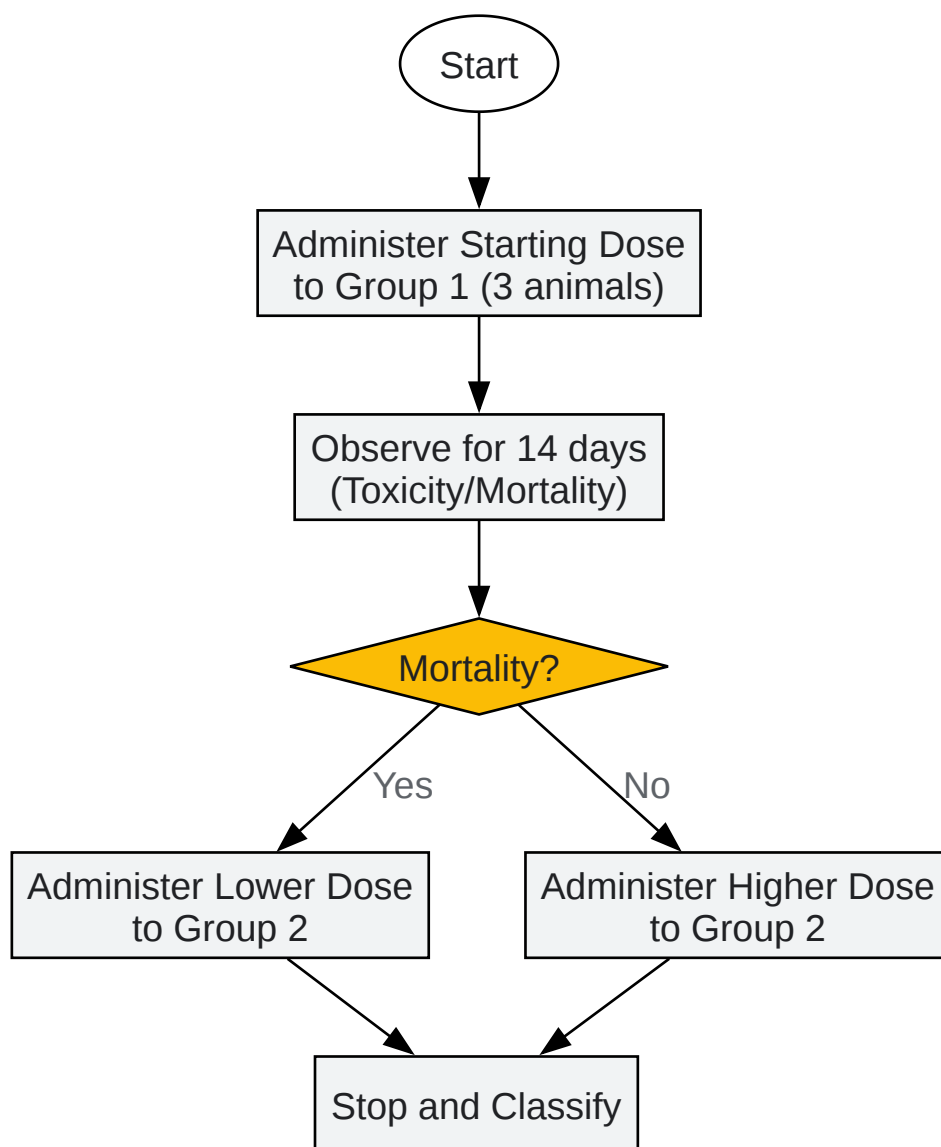
- The test substance is administered orally by gavage. Dosing is initiated at a level expected to cause some toxicity.

4. Observation:

- Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.

5. Endpoint:

- The method allows for the classification of the substance into a toxicity class based on the observed mortality at different dose levels.



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Logical workflow for OECD Test Guideline 423.

Conclusion

Ugilec 141 serves as a significant case study in the development and subsequent regulation of chemical substitutes for hazardous substances. While its use was short-lived, its persistence and toxicological properties underscore the importance of thorough environmental and health assessments prior to the widespread industrial adoption of new chemicals. The methodologies outlined in this guide provide a framework for the continued monitoring and risk assessment of **Ugilec 141** and other structurally similar compounds. Further research is critically needed to

quantify the extent of its environmental legacy and to fully understand its long-term toxicological implications.

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References

- 1. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- To cite this document: BenchChem. [Ugilec 141: A Technical Examination of a Former PCB Substitute]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166502#ugilec-141-sources-and-historical-use>]

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